

3-(Chloromethyl)-5-(4-chlorophenyl)isoxazole proper disposal procedures

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Compound of Interest

Compound Name: 3-(Chloromethyl)-5-(4-chlorophenyl)isoxazole

CAS No.: 343374-64-1

Cat. No.: B3032671

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Executive Summary & Hazard Context

Stop and Read: This is not a standard organic solvent. **3-(Chloromethyl)-5-(4-chlorophenyl)isoxazole** contains a highly reactive chloromethyl moiety (

) attached to an isoxazole ring.[1][2][3] In the context of drug development (often a precursor for COX-2 inhibitors like Valdecoxib), this compound acts as a potent alkylating agent and lachrymator.[2][3]

The Critical Risk: Standard waste drums for "Halogenated Solvents" often contain alcohols or basic residues.[3] If this compound is added to a drum containing nucleophiles (amines, hydroxides) or water, it can undergo rapid, exothermic substitution or hydrolysis, generating hydrogen chloride (HCl) gas and pressurizing the vessel.[2][3]

Immediate Directive:

- Do NOT mix with oxidizing agents or strong bases in the waste stream.[3]

- Do NOT dispose of in the general trash or sewer.[3]
- Segregate as "High Hazard – Reactive Organochlorine." [3]

Chemical Profile & Risk Assessment

Before handling, verify the material against this profile to ensure your PPE is adequate.

Property	Data / Characteristic	Operational Implication
CAS Number	180596-42-7 (or related derivatives)	Use for waste manifesting.[1] [2]
Functional Hazard	Alkyl Halide (Benzylic-like)	High reactivity toward nucleophiles (DNA, proteins). [2][3] Carcinogenic potential.
Physical Hazard	Lachrymator / Corrosive	Causes severe skin burns (Cat 1B) and eye damage.[3] Vapors induce tears.[3]
Stability	Moisture Sensitive	Hydrolyzes slowly to release HCl.[3] Do not store in humid waste staging areas.[3]
Waste Code (RCRA)	D002 (Corrosive), D022 (if Chloroform present)	Likely requires "Corrosive Acidic Organic" classification. [2][3]

Pre-Disposal Stabilization (The Self-Validating Protocol)

Guidance: For bulk quantities (>10g) or pure solids, do not attempt to quench in the lab. The exotherm is unpredictable.[3] Pack as solid waste (Scenario A). Use Scenario B only for small-scale reaction residues or glassware rinsing.[1]

Scenario A: Solid Waste (Preferred Method)

- Applicability: Expired solids, failed synthesis batches.[3]

- Protocol:
 - Transfer solid material into a wide-mouth HDPE (High-Density Polyethylene) jar. Glass is acceptable but risks breakage.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Label clearly: "Hazardous Waste - Solid - Toxic/Corrosive - **3-(Chloromethyl)-5-(4-chlorophenyl)isoxazole**."[\[1\]](#)[\[2\]](#)
 - Seal with a parafilm wrap over the cap to prevent moisture ingress (which generates HCl gas).[\[3\]](#)
 - Validation: Check the container after 24 hours. If the bottle is bulging, the material is hydrolyzing; vent in a fume hood and repack with a desiccant packet.[\[3\]](#)

Scenario B: Liquid Waste / Rinsate (Quenching Protocol)

- Applicability: Mother liquors, glassware rinses (<500 mL).[\[2\]](#)[\[3\]](#)
- Mechanism: Controlled destruction of the alkyl chloride via nucleophilic substitution using a mild amine or thiosulfate.[\[3\]](#)

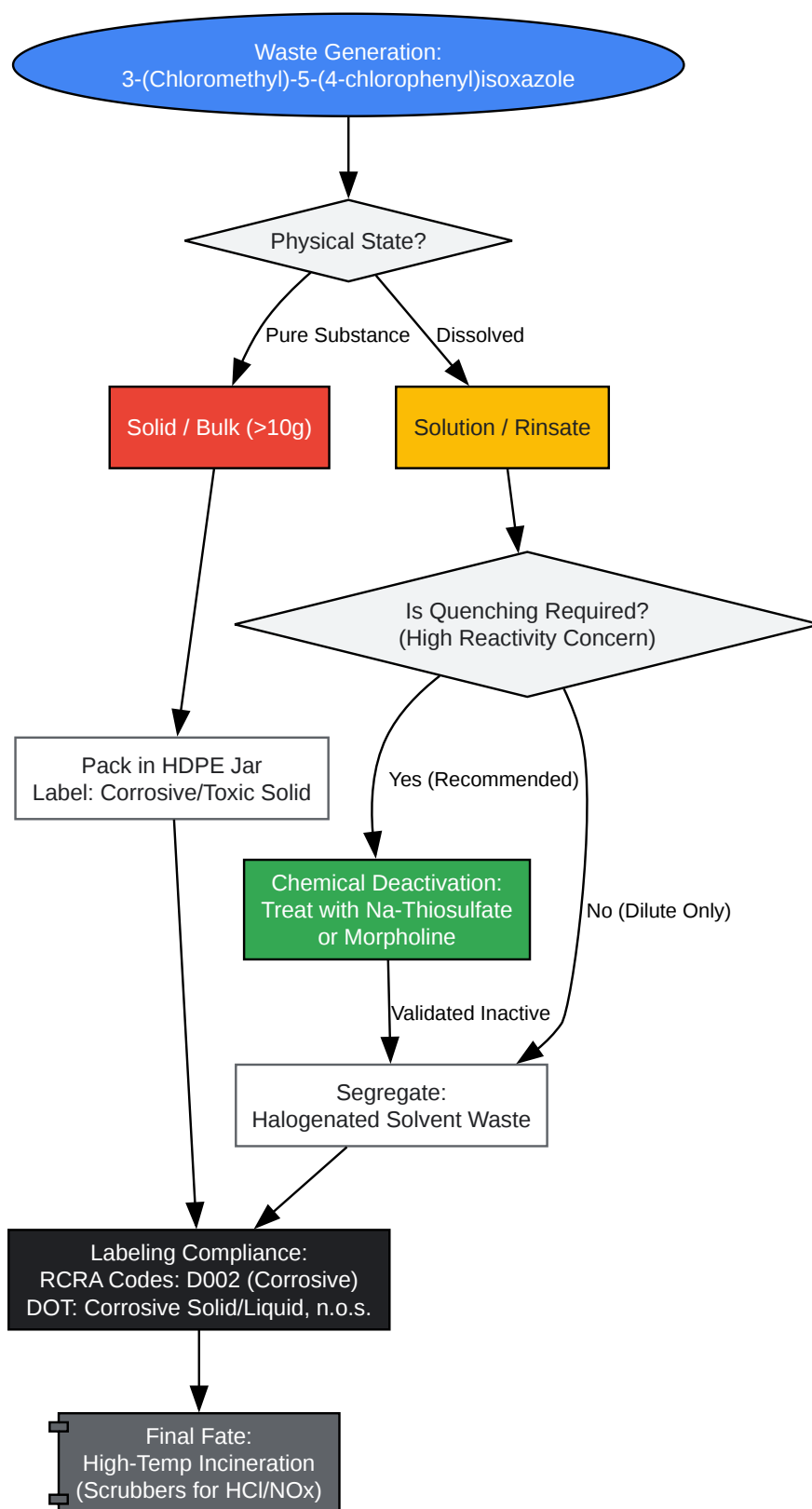
Step-by-Step Quench:

- Dissolve: Dilute the residue in a non-reactive solvent (e.g., Dichloromethane or Toluene).
- Scavenge: Add an excess of 10% Sodium Thiosulfate solution or a secondary amine (e.g., Morpholine) slowly with stirring.
 - Why? Thiosulfate converts the reactive alkyl chloride into a non-volatile Bunte salt.[\[3\]](#)
- Monitor: Allow to stir for 2 hours.
- Validation (The "Trust" Step):
 - Take a 100 μ L aliquot.
 - Add to a vial with 4-(4-nitrobenzyl)pyridine (NBP) reagent.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Result: If it turns blue/purple, the alkylating agent is still active.[\[3\]](#) Stir longer. If colorless, the reactive chloromethyl group is neutralized.[\[2\]](#)[\[3\]](#)
- Disposal: Discard the resulting mixture into the Halogenated Solvent waste stream.

The Ultimate Disposal Workflow

The following diagram illustrates the decision logic for disposing of this compound.



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Caption: Operational workflow for the segregation and disposal of chloromethyl-isoxazole derivatives, prioritizing phase-specific handling.

Regulatory & Logistics Data

When filling out your waste manifest for Environmental Health & Safety (EHS) or third-party haulers (e.g., Veolia, Clean Harbors), use the following classifications.

Waste Categorization

- RCRA Status: Hazardous Waste.[3]
- Primary Characteristic:D002 (Corrosive).[2][3]
- Secondary Characteristic:Halogenated Organic (Must be incinerated).[2][3]
- Incompatibility Group: Group 1 (Acids).[2][3] Keep away from Group 2 (Bases) and Group 6 (Cyanides).[2]

DOT Shipping Description (for Waste Manifest)

If the specific CAS is not listed in the 49 CFR 172.101 table, use the generic n.o.s.[2][3] (not otherwise specified) codes:

- Proper Shipping Name: Corrosive solid, acidic, organic, n.o.s. (**3-(Chloromethyl)-5-(4-chlorophenyl)isoxazole**).[1][2][3]
- UN Number: UN 3261[1]
- Hazard Class: 8
- Packing Group: II (Medium Danger)[2][3]

References

- National Center for Biotechnology Information (2023).PubChem Compound Summary for CID 11315053, **3-(Chloromethyl)-5-(4-chlorophenyl)isoxazole**. [1][2][3] Retrieved from [\[Link\]](#)[3]

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